

comparing the mechanical properties of different NiTi compositions

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Compound of Interest

Compound Name: Nickel titanium

Cat. No.: B1254497

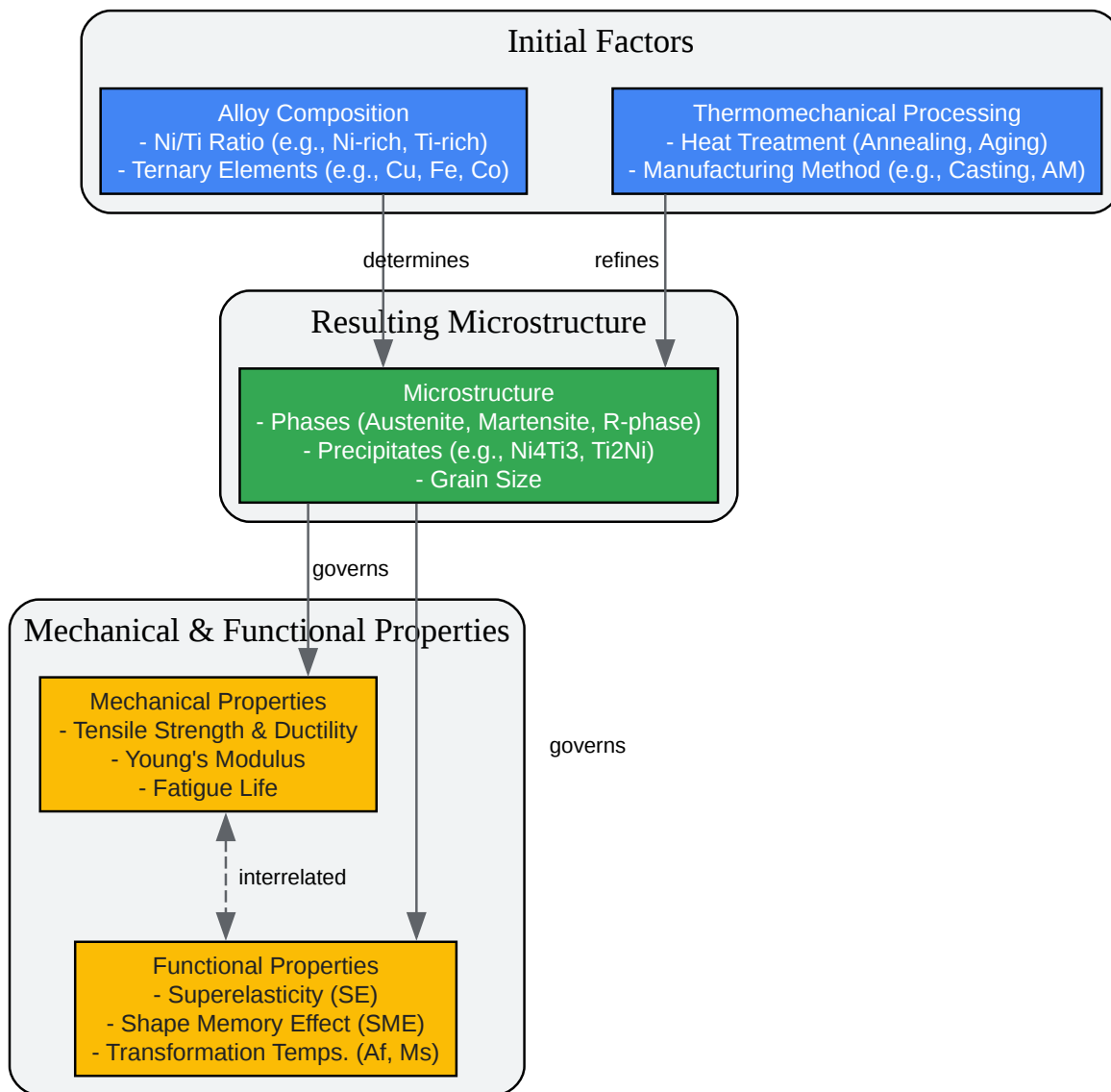
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A Comparative Guide to the Mechanical Properties of Nickel-Titanium (NiTi) Alloys

This guide provides a detailed comparison of the mechanical properties of various Nickel-Titanium (NiTi) compositions. It is intended for researchers, scientists, and drug development professionals who utilize or are exploring the use of NiTi alloys, also known as Nitinol. The unique thermomechanical behaviors of NiTi, specifically the shape memory effect (SME) and superelasticity (SE), are highly dependent on its precise chemical composition and thermomechanical processing.^{[1][2]} These properties arise from a reversible solid-state phase transformation between a high-temperature cubic crystal structure (austenite) and a low-temperature monoclinic structure (martensite).^{[3][4][5]} This document summarizes key performance data, outlines standard experimental protocols for property measurement, and illustrates the fundamental relationships governing these advanced materials.

Composition-Property Relationship in NiTi Alloys

The interplay between the composition of NiTi alloys, their processing history, the resulting microstructure, and their final mechanical properties is a critical aspect of their application. The following diagram illustrates this logical workflow, showing how initial compositional choices and subsequent processing steps determine the alloy's performance characteristics.



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Caption: Logical flow from NiTi composition and processing to microstructure and properties.

Data Summary: Mechanical Properties of NiTi Compositions

The mechanical properties of NiTi are exquisitely sensitive to the nickel-to-titanium ratio. Even minor variations of 0.1 at.% in composition can significantly alter phase transformation

temperatures and, consequently, the alloy's behavior.[2] Ni-rich alloys (>50.5 at.% Ni) typically exhibit superelasticity at room temperature, while near-equiatomic and Ti-rich compositions tend to display the shape memory effect.[6]

Table 1: Influence of Ni Content on Mechanical Properties

| Composition (wt.% Ni) | Manufacturing Method | Ultimate Tensile Strength (UTS) (MPa) | Fracture Strain (%) | Young's Modulus (GPa) | Microhardness (HV) |
|-----------------------|----------------------|---------------------------------------|---------------------|--------------------------|--------------------|
| 47.2% Ni (Ti-rich) | Sand Casting | ~280 | ~30 | Low | 525[6] |
| 50.0% Ni (Equiatomic) | Sand Casting | ~325 | ~28 | Medium | 440[6] |
| 52.8% Ni (Ni-rich) | Sand Casting | >350 | ~25 | High | 380[6] |
| ~55-56% Ni | Wrought | 195 - 690 (Austenite)[5] | - | 75 - 83 (Austenite)[5] | - |
| ~55-56% Ni | Wrought | 70 - 140 (Martensite) [5] | - | 28 - 40 (Martensite) [5] | - |

Data for sand-cast samples adapted from a 2020 experimental investigation.[7] Microhardness data is for Ni45Ti, Ni50Ti, and Ni55Ti alloys.[6] Wrought material properties are typical ranges.[5]

Table 2: Influence of Ternary Elements on NiTi Properties

The addition of a third element to the binary NiTi system is a common strategy to modify its properties for specific applications.

| Ternary Element | Effect on Transformation Temp. (TT) | Impact on Mechanical Properties | Reference |
|--|---|---|-------------|
| Iron (Fe) | Dramatically decreases TTs; can separate R-phase and martensitic transformations. | Can increase hardness at higher concentrations (e.g., 8%) due to precipitate formation. | [8] |
| Copper (Cu) | Decreases TTs. | Narrows stress hysteresis, provides a more constant superelastic stress plateau, and can increase fatigue resistance. | [9][10] |
| Cobalt (Co) | Reduces TTs. | Increases the elastic limit and can lead to a higher loading/unloading plateau. | [9][10][11] |
| Chromium (Cr) | Significantly decreases TTs. | Can achieve superior mechanical properties. | [10] |
| Niobium (Nb) | - | Can increase corrosion resistance. | [12] |
| Platinum (Pt), Palladium (Pd), Hafnium (Hf), Zirconium (Zr) | Increases TTs. | Leads to high-temperature shape memory alloys (HTSMAs). | [8][12] |

Experimental Protocols

Standardized testing is crucial for comparing the mechanical properties of NiTi alloys. The American Society for Testing and Materials (ASTM) has issued several standards that govern the characterization of these materials for medical and other applications.[\[13\]](#)[\[14\]](#)[\[15\]](#)

Transformation Temperature Analysis by Differential Scanning Calorimetry (DSC)

This method is used to determine the characteristic transformation temperatures (As, Af, Ms, Mf) of a stress-free NiTi sample.

- Standard: ASTM F2004 - Standard Test Method for Transformation Temperature of Nickel-Titanium Alloys by Thermal Analysis.[\[16\]](#)
- Methodology:
 - A small, stress-free, and annealed sample (typically 10-20 mg) is prepared from the NiTi material.
 - The sample is placed in a DSC instrument alongside an inert reference pan.
 - The sample is subjected to a controlled thermal cycle, typically cooling to below the martensite finish (Mf) temperature and heating to above the austenite finish (Af) temperature at a constant rate (e.g., 10°C/min).
 - The DSC instrument measures the differential heat flow between the sample and the reference as a function of temperature.
 - The endothermic and exothermic peaks on the heating and cooling curves, respectively, correspond to the phase transformations. The start and finish temperatures of these transformations (As, Af, Ms, Mf) are determined from the thermal analysis curve.[\[13\]](#)[\[16\]](#)

Tensile Testing

Tensile tests are performed to determine properties like ultimate tensile strength (UTS), elongation at break (ductility), Young's modulus, and the characteristic stress plateaus of superelastic alloys.

- Governing Standard: ASTM F2063 - Standard Specification for Wrought Nickel-Titanium Shape Memory Alloys for Medical Devices and Surgical Implants.[14][15][17] While this is a material specification, it mandates tensile properties. The testing procedure itself often follows principles from general metal tensile testing standards.
- Methodology:
 - A standardized specimen (e.g., a "dog-bone" shape or wire segment) is prepared from the NiTi alloy.
 - The specimen is mounted into the grips of a universal testing machine.
 - An extensometer may be attached to the specimen to accurately measure strain.
 - The specimen is pulled at a constant strain rate until fracture. For superelastic characterization, the load is applied to a specific strain (e.g., 6-8%) and then released to observe strain recovery.[18]
 - The machine records the applied load and the corresponding elongation.
 - Stress is calculated by dividing the load by the original cross-sectional area, and strain is calculated from the change in length divided by the original length.
 - A stress-strain curve is plotted, from which key parameters are extracted.[7][19]

Fatigue Life Testing

Fatigue testing evaluates the durability of NiTi alloys under cyclic loading, which is critical for long-term implantable devices.

- Standard Example: ASTM F2082 - Standard Test Method for Determination of Transformation Temperature of Nickel-Titanium Alloys by Bend and Free Recovery.[4] (Note: While this standard is for transformation temperature, fatigue testing often employs custom protocols based on the application, such as rotary bending or tension-tension cycling).
- Methodology (Rotary Bending Example):
 - A wire or rod specimen is gripped in a chuck and rotated at high speed.

- A cantilevered load is applied to the free end of the specimen, inducing a constant bending strain on the surface.
- As the specimen rotates, each point on its surface experiences a full cycle of tension and compression.
- The test is run until the specimen fractures. The number of cycles to failure is recorded.
- The process is repeated for different strain levels to generate a Strain-Life (S-N) curve, which characterizes the fatigue life of the material.[20][21] Structural fatigue is often governed by factors like surface quality and the presence of non-metallic inclusions, which can act as crack initiation sites.[20]

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